

# Solubility Profile of (Z)-hex-2-enamide in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: (Z)-hex-2-enamide

Cat. No.: B3057519

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This technical guide provides an in-depth overview of the solubility characteristics of **(Z)-hex-2-enamide** in various organic solvents. Due to a lack of specific quantitative data in publicly available literature, this document presents estimated solubility values based on the known properties of structurally similar compounds, such as hexanamide, and general principles of amide solubility. Furthermore, this guide details a comprehensive experimental protocol for the precise determination of **(Z)-hex-2-enamide** solubility, enabling researchers to generate accurate data for their specific applications.

## Estimated Solubility of (Z)-hex-2-enamide

The following table summarizes the estimated solubility of **(Z)-hex-2-enamide** in a range of common organic solvents at standard temperature and pressure (25 °C, 1 atm). These estimations are derived from the solubility characteristics of hexanamide and the expected influence of the carbon-carbon double bond in the (Z) configuration on intermolecular interactions. The presence of the double bond may slightly alter polarity and crystal lattice energy compared to its saturated analog, hexanamide.

Solvent	Chemical Formula	Solvent Type	Estimated Solubility ( g/100 mL)
Methanol	CH <sub>3</sub> OH	Polar Protic	Highly Soluble (>10)
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Highly Soluble (>10)
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Soluble (1-10)
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Halogenated	Soluble (1-10)
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Ethereal	Sparingly Soluble (0.1-1)
Hexane	C <sub>6</sub> H <sub>14</sub>	Nonpolar	Insoluble (<0.1)
Toluene	C <sub>7</sub> H <sub>8</sub>	Aromatic	Sparingly Soluble (0.1-1)
Dimethyl Sulfoxide (DMSO)	(CH <sub>3</sub> ) <sub>2</sub> SO	Polar Aprotic	Very Soluble (>20)

Disclaimer: The data presented in this table are estimations and should be used as a preliminary guide. For precise quantitative analysis, experimental determination of solubility is strongly recommended.

## Experimental Protocol for Quantitative Solubility Determination

To obtain accurate and reproducible solubility data for **(Z)-hex-2-enamide**, the following isothermal equilibrium method is recommended. This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute.

Materials and Equipment:

- **(Z)-hex-2-enamide** (high purity)
- Selected organic solvents (analytical grade)

- Temperature-controlled shaker or incubator
- Analytical balance ( $\pm 0.0001$  g)
- Vials with screw caps
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

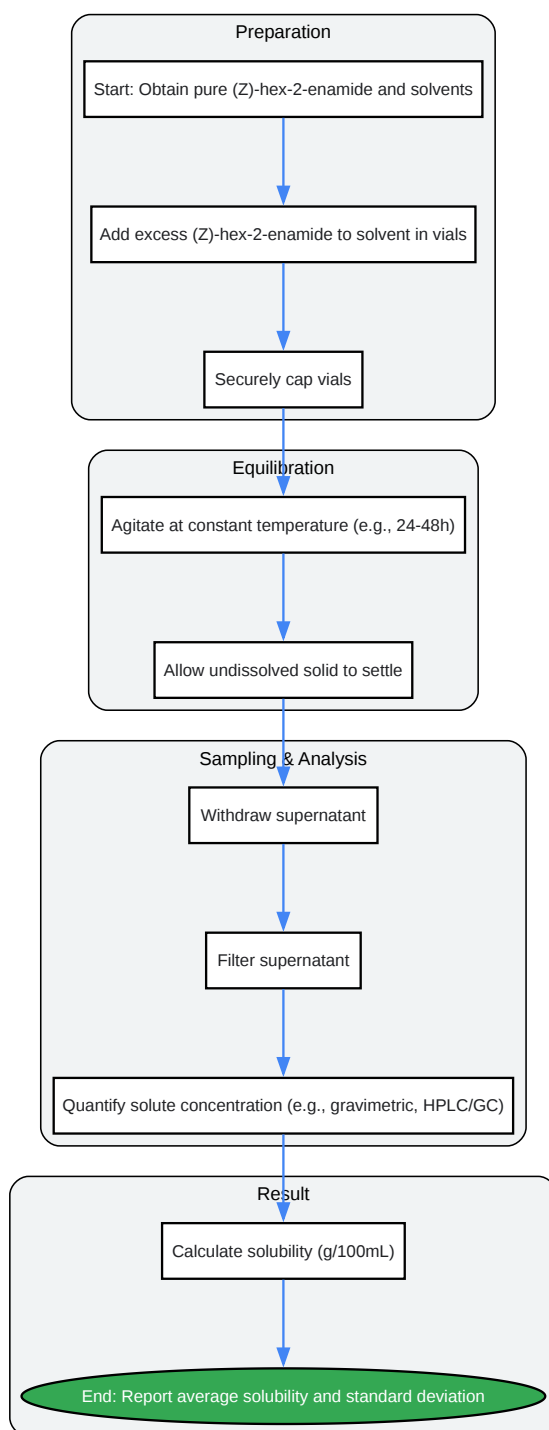
#### Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **(Z)-hex-2-enamide** to a series of vials, each containing a known volume (e.g., 5 mL) of a different organic solvent. The excess solid should be clearly visible.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a temperature-controlled shaker set to the desired temperature (e.g.,  $25\ ^\circ\text{C}$ ).
  - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid precipitation upon cooling.
  - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved microparticles.

- Quantification of Dissolved Solute:
  - Accurately weigh the vial containing the filtered solution to determine the mass of the solution.
  - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause degradation of the solute.
  - Once the solvent is completely removed, weigh the vial again to determine the mass of the dissolved **(Z)-hex-2-enamide**.
  - Alternatively, the concentration of **(Z)-hex-2-enamide** in the filtered solution can be determined using a pre-calibrated HPLC or GC method.
- Data Analysis and Reporting:
  - Calculate the solubility in g/100 mL using the following formula:  $\text{Solubility (g/100 mL)} = (\text{mass of dissolved solute} / \text{volume of solvent}) * 100$
  - If using a chromatographic method, determine the concentration from the calibration curve and convert it to the desired units.
  - Repeat the experiment at least three times for each solvent to ensure reproducibility and report the average solubility with the standard deviation.

## Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of the solubility of **(Z)-hex-2-enamide**.



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Caption: Experimental workflow for determining the solubility of **(Z)-hex-2-enamide**.

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